

## Introduction to Dislocation Dynamics in y-TiAl

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Single-crystal  $\gamma$ -TiAl, with its ordered L10 crystal structure, exhibits a unique set of mechanical behaviors that are highly dependent on crystallographic orientation and temperature. The plastic deformation of this material is governed by the motion of various types of dislocations and the formation of twins. Understanding the dynamics of these defects is crucial for the development and application of  $\gamma$ -TiAl in high-temperature structural components, particularly in the aerospace and automotive industries.

The primary modes of deformation in single-crystal γ-TiAl involve the glide of ordinary dislocations, superdislocations, and mechanical twinning. The activation of these mechanisms is dictated by the applied stress, temperature, and the orientation of the crystal lattice with respect to the loading axis.

# **Quantitative Data on Mechanical Properties**

The mechanical response of single-crystal  $\gamma$ -TiAl is highly anisotropic and temperature-dependent. The following tables summarize key quantitative data from experimental studies.

Table 1: Tensile Properties of Polysynthetic Twinned Ti-45Al-8Nb Single Crystals

Lamellar Orientation	Temperature (°C)	Yield Strength (MPa)	Tensile Ductility (%)	Failure Strength (MPa)
0°	Room Temperature	708	6.9	978
0°	900	637	8.1	-



Data extracted from Chen et al. (2016).[1]

Table 2: Creep Properties of a Nearly-Lamellar Ti-45Al-10Nb Alloy

Temperature (°C)	Applied Stress	Minimum Creep	Time to 0.5% Strain
	(MPa)	Rate (s <sup>-1</sup> )	(h)
760	207	6 x 10 <sup>-9</sup>	80

These properties are noted to be comparable to the most creep-resistant wrought and cast TiAl-base alloys.[2]

Table 3: Critical Resolved Shear Stress (CRSS) and Activation Energies for Dislocation Motion in Single-Crystal γ-TiAl

Deformatio n Mechanism	Crystal Compositio n	Temperatur e Range	CRSS Behavior	Activation Energy (eV)	Notes
Ordinary Dislocation Slip	Ti-56Al	673 K - 1073 K	Anomalous hardening, orientation- dependent	0.45 (for cross-slip)	The yield stress peaks near 1073 K. [3]
<101] Superdislocat ion Slip	Ti-56Al	Room Temp - 623 K	Anomalous hardening	0.014	Associated with {111} cross-slip.[3]
<101] Superdislocat ion Slip	Ti-56Al	623 K - 1073 K	Anomalous hardening	0.2 - 0.22	Identifiable with (010) cross-slip.[3]

# Experimental Protocols Sample Preparation for Mechanical Testing

High-quality single-crystal y-TiAl specimens are essential for obtaining reliable mechanical data. The following protocol outlines the general steps for preparing samples for tensile and



#### compression testing.

- Crystal Growth: Single crystals of γ-TiAl are typically grown using methods such as the Czochralski or floating zone techniques to ensure high purity and low defect density.
- Orientation: The grown crystals are oriented using Laue back-reflection X-ray diffraction to determine the desired crystallographic axes for testing.
- Sectioning: Specimens are sectioned from the oriented single crystal using electrical discharge machining (EDM) or a low-speed diamond saw to minimize mechanical damage.
- Grinding and Polishing: The surfaces of the specimens are mechanically ground using progressively finer SiC paper (from 400 to 2000 grit). This is followed by mechanical polishing with diamond suspensions (e.g., 6  $\mu$ m, 3  $\mu$ m, and 1  $\mu$ m) to achieve a mirror-like finish.
- Electropolishing: A final electropolishing step is often employed to remove any surface damage introduced during mechanical preparation. A common electrolyte for TiAl alloys is a solution of perchloric acid, butanol, and methanol, cooled to low temperatures (e.g., -30°C).
- Final Inspection: The final dimensions of the specimen are measured, and the surfaces are inspected for any defects before testing.

## **High-Temperature Mechanical Testing**

High-temperature tensile and compression tests are critical for evaluating the performance of γ-TiAl in its intended service environments.

- Test Setup: A universal testing machine equipped with a high-temperature furnace and extensometer is used. The furnace should be capable of reaching and maintaining the desired test temperature with high accuracy.
- Gripping: Specialized grips made from high-temperature alloys (e.g., nickel-based superalloys) are used to hold the specimen. For tensile tests, threaded or button-head specimens are common. For compression tests, flat and parallel platens are used.



- Heating: The specimen is heated to the target temperature within the furnace.
   Thermocouples are attached to the specimen's gauge section to monitor and control the temperature accurately. A soaking time (typically 20-30 minutes) is allowed for the temperature to stabilize throughout the specimen.
- Loading: The test is conducted at a constant strain rate. The load and displacement (or strain) are continuously recorded. For tensile tests, an extensometer is used to measure the strain in the gauge section accurately.
- Data Acquisition: A computer-controlled system records the load-displacement data, which is then converted to a stress-strain curve.
- Post-Test Analysis: After fracture (in tensile tests) or a predetermined strain (in compression tests), the specimen is cooled, and the fracture surface or deformed microstructure is analyzed using scanning electron microscopy (SEM) and transmission electron microscopy (TEM).

## **In-Situ TEM Straining Experiments**

In-situ TEM straining allows for the direct observation of dislocation dynamics during deformation.

- TEM Sample Preparation: Thin foils for TEM are prepared from the bulk single crystal. This
  involves slicing a thin section, followed by mechanical grinding to a thickness of about 100
  μm. Discs of 3 mm diameter are then punched out. The final thinning to electron
  transparency is achieved by twin-jet electropolishing.
- Straining Holder: A specialized TEM straining holder is used. The thin foil specimen is mounted onto the holder, which allows for the application of a controlled displacement or load while inside the TEM.
- Microscope Operation: The straining holder with the mounted specimen is inserted into the TEM. The experiment is typically performed at accelerating voltages that minimize electron beam damage to the specimen.
- Deformation and Observation: The specimen is strained in a controlled manner, and the realtime response of the microstructure is recorded using a high-speed camera. This allows for

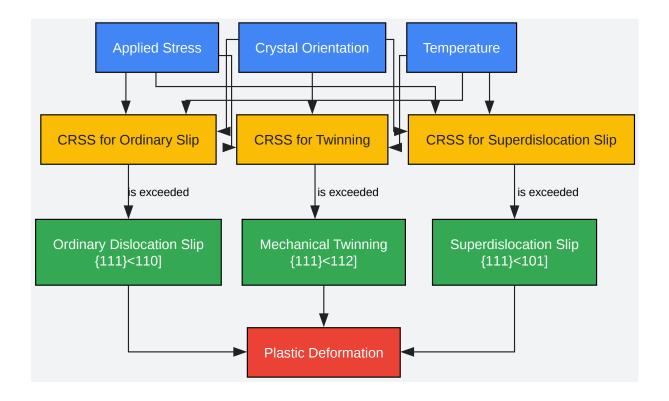


the direct observation of dislocation nucleation, motion, interaction, and annihilation, as well as twinning events.

 Image Analysis: The recorded videos and images are analyzed to extract quantitative data on dislocation velocities, densities, and the activation of different slip systems.

## **Visualization of Dislocation Dynamics Pathways**

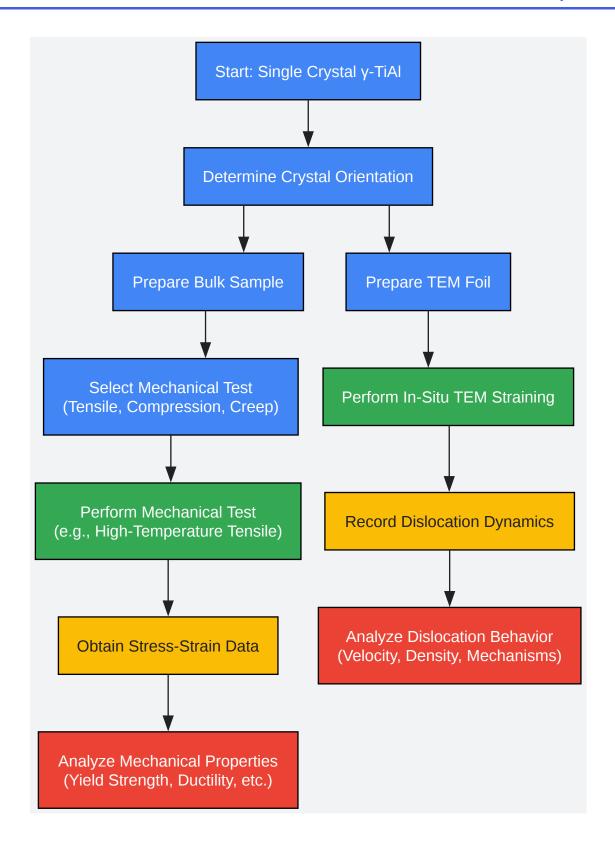
The following diagrams, generated using the DOT language, illustrate the logical relationships in the activation of different deformation mechanisms in single-crystal y-TiAl.



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Activation of Deformation Mechanisms in y-TiAl.





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Experimental Workflow for Characterizing Dislocation Dynamics.



#### Conclusion

The dislocation dynamics in single-crystal  $\gamma$ -TiAl are complex, involving a competition between ordinary dislocation slip, superdislocation slip, and mechanical twinning. The activation of these mechanisms is highly sensitive to temperature and crystal orientation, leading to the characteristic anisotropic and temperature-dependent mechanical properties of this alloy. Detailed experimental investigations, particularly using in-situ TEM straining and high-temperature mechanical testing, are crucial for elucidating the fundamental mechanisms of plasticity and for the continued development of advanced TiAl-based alloys for demanding applications.

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## References

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